

"Acid yellow 61" molecular weight and formula

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B13833351

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In-Depth Technical Guide: Acid Yellow 61

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and experimental applications of **Acid Yellow 61** (C.I. 18968), an acid dye widely utilized in the textile, leather, and paper industries. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information.

Core Chemical and Physical Properties

Acid Yellow 61 is a yellow powder known for its solubility in water. It is primarily used for dyeing materials such as wool, silk, and polyamide fibers.^{[1][2]}

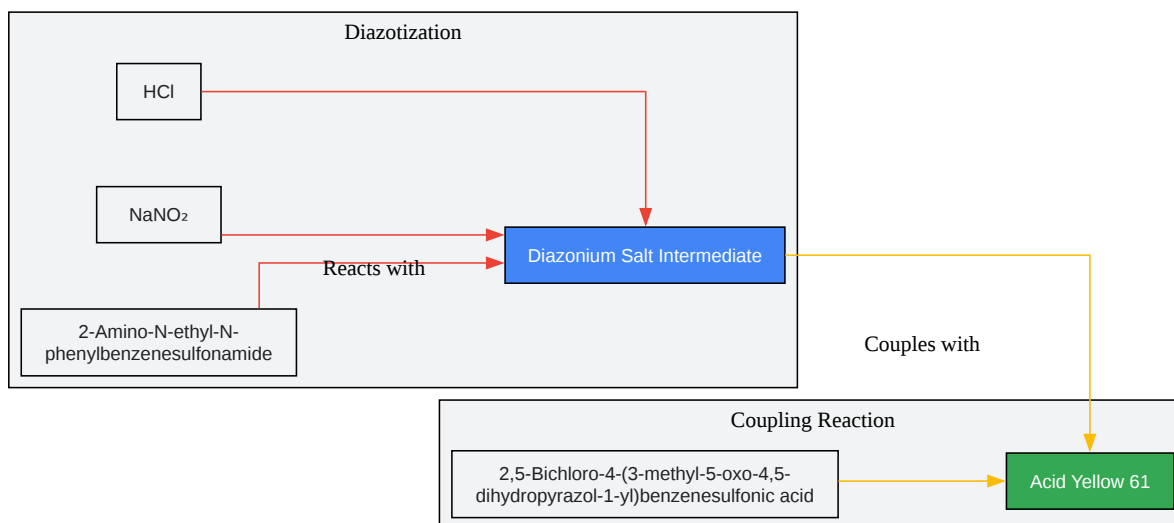
Quantitative Data Summary

The molecular formula and weight of **Acid Yellow 61** have been reported with slight variations across different sources. The table below summarizes these key quantitative data points.

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₂₂ Cl ₂ N ₅ NaO ₆ S ₂	ChemicalBook[3], Chongqing Chemdad Co.[4]
C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	World dye variety[1]	
Molecular Weight	634.48 g/mol	ChemicalBook[3], Chongqing Chemdad Co.[4]
632.47 g/mol	World dye variety[1]	
CAS Number	12217-38-8	All sources

Synthesis of Acid Yellow 61

The synthesis of **Acid Yellow 61** is a two-step process involving diazotization followed by a coupling reaction.[1] The process begins with the diazotization of 2-Amino-N-ethyl-N-phenylbenzenesulfonamide. This intermediate is then coupled with 2,5-Bichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to yield the final **Acid Yellow 61** dye.



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*Synthesis pathway of **Acid Yellow 61**.*

Experimental Protocols

While specific experimental protocols for **Acid Yellow 61** are not extensively detailed in publicly available literature, its property of being an acid dye allows for the adaptation of general protocols for similar dyes. One cited application is its adsorption and removal from aqueous solutions using organobentonite. The following is a detailed methodology for a typical adsorption experiment, adapted from the study by Baskaralingam et al. (2006) on the adsorption of an acid dye onto organobentonite.[3]

Protocol: Adsorption of Acid Yellow 61 onto Organobentonite

1. Preparation of Organobentonite (Adsorbent):

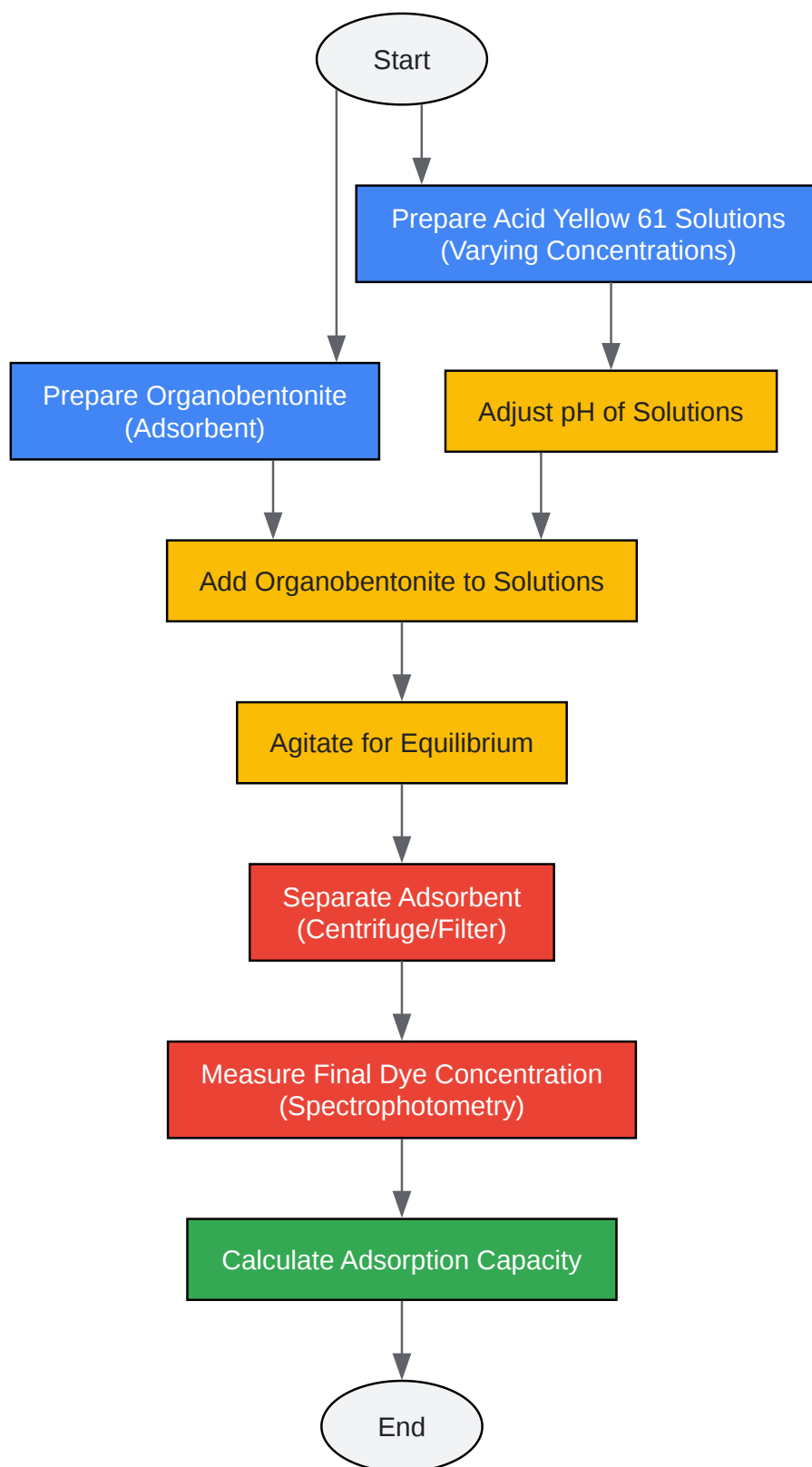
- Materials:
 - Bentonite clay
 - Cationic surfactant (e.g., cetyltrimethylammonium bromide - CTAB)
 - Distilled water
 - Silver nitrate (AgNO_3) solution (0.1 M)
- Procedure:
 - Prepare a suspension of bentonite in distilled water (e.g., 25 g of bentonite in 250 mL of water).
 - Add a calculated amount of the cationic surfactant (e.g., 5 g of CTAB) to the bentonite suspension. The amount of surfactant is typically based on the cation exchange capacity (CEC) of the bentonite.
 - Stir the mixture at room temperature for 12-24 hours to allow for cation exchange.
 - Filter the resulting organobentonite.
 - Wash the filtered product repeatedly with distilled water. Test the filtrate with the AgNO_3 solution to ensure the complete removal of bromide ions (the absence of a white precipitate indicates removal).
 - Dry the washed organobentonite in an oven at 110°C for approximately 6 hours.
 - Grind the dried organobentonite to a fine powder (e.g., to pass through a 200-mesh sieve).

2. Batch Adsorption Experiment:

- Materials:
 - Prepared organobentonite
 - Stock solution of **Acid Yellow 61** of known concentration

- pH meter
- Shaker or magnetic stirrer
- Spectrophotometer
- Procedure:
 - Prepare a series of solutions of **Acid Yellow 61** with varying initial concentrations from the stock solution.
 - For each concentration, take a fixed volume of the dye solution (e.g., 50 mL) in a flask.
 - Adjust the pH of the solutions to a desired value using dilute HCl or NaOH, as pH can significantly influence adsorption. For acid dyes, acidic pH is often favorable.
 - Add a pre-weighed amount of the prepared organobentonite (e.g., 0.1 g) to each flask.
 - Agitate the flasks at a constant speed and temperature for a specified period to reach equilibrium (e.g., 120 minutes).
 - After agitation, centrifuge or filter the samples to separate the adsorbent from the solution.
 - Measure the final concentration of **Acid Yellow 61** in the supernatant/filtrate using a spectrophotometer at the dye's maximum absorbance wavelength.
 - Calculate the amount of dye adsorbed per unit mass of adsorbent (q_e) using the following equation: $q_e = (C_0 - C_e) * V / W$ Where:
 - q_e is the adsorption capacity at equilibrium (mg/g)
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - W is the mass of the adsorbent (g)

This protocol can be used to study the effects of various parameters such as pH, initial dye concentration, adsorbent dosage, and temperature on the adsorption of **Acid Yellow 61**. The data obtained can be used to determine the adsorption isotherms and kinetics of the process.



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